

# 2,2-Dimethylheptane CAS registry number and synonyms

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## Compound of Interest

Compound Name: 2,2-Dimethylheptane

Cat. No.: B094757

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## An In-depth Technical Guide to 2,2-Dimethylheptane

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a comprehensive overview of **2,2-Dimethylheptane**, a branched-chain alkane. It details its chemical and physical properties, including its CAS registry number and various synonyms for precise identification. The guide explores its synthesis, primarily through Grignard reactions, and its applications in various industries, with a focus on its potential relevance to the pharmaceutical sector. Detailed analytical protocols for its identification and quantification, particularly using gas chromatography, are presented. Furthermore, this document delves into the known biological activity and metabolic pathways of **2,2-Dimethylheptane**, highlighting its biodegradation by microbial species. Toxicological information is also included to ensure safe handling and application.

### Chemical Identification and Properties

**2,2-Dimethylheptane** is a saturated hydrocarbon with the chemical formula  $C_9H_{20}$ .<sup>[1][2]</sup> Its structure features a seven-carbon chain with two methyl groups attached to the second carbon atom.

CAS Registry Number: 1071-26-7<sup>[3][4]</sup>

Synonyms: A variety of synonyms are used to identify **2,2-Dimethylheptane** in literature and commercial listings. These include:

- Heptane, 2,2-dimethyl-[4]
- NSC 74181[4]
- Trimethylhexane[4]
- UNII-3UIU4Z489X[4]
- EINECS 213-989-0[4]

## Physicochemical Properties

A thorough understanding of the physicochemical properties of **2,2-Dimethylheptane** is essential for its application in research and development.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>20</sub>	[1][2]
Molecular Weight	128.26 g/mol	[2]
Appearance	Colorless liquid	
Density	0.707 g/cm <sup>3</sup> at 20°C	[5]
Boiling Point	132.7 °C at 760 mmHg	[5]
Melting Point	-113 °C	[5][6]
Flash Point	24.4 °C	
Vapor Pressure	11.1 mmHg at 25°C	
Water Solubility	359.2 µg/L	[5]
Refractive Index	1.3993 at 20°C	[5]
logP (Octanol/Water)	5.17	

## Spectroscopic Data

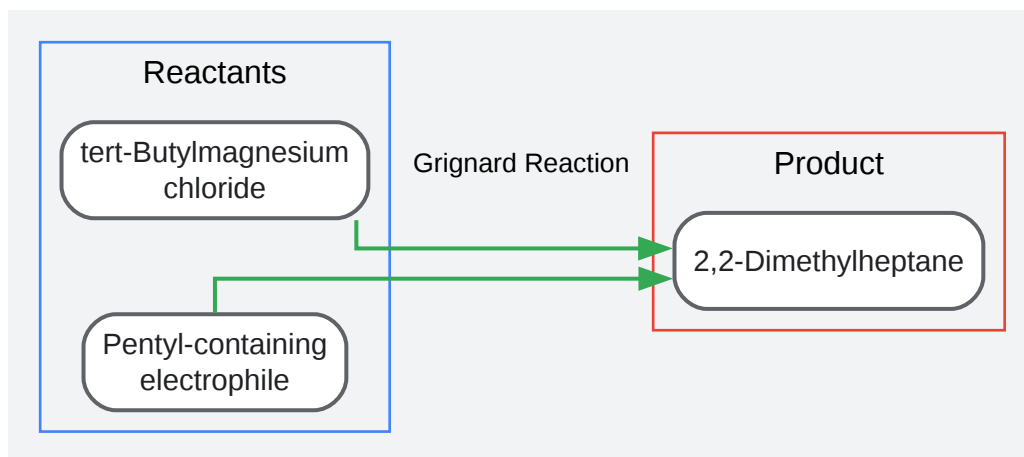
Spectroscopic data is critical for the unambiguous identification of **2,2-Dimethylheptane**.

- Mass Spectrometry: The NIST WebBook provides the electron ionization mass spectrum for **2,2-Dimethylheptane**, which is a key tool for its identification in complex mixtures.[1]
- Infrared (IR) Spectroscopy: The gas-phase IR spectrum of **2,2-Dimethylheptane** is available, showing characteristic C-H stretching and bending vibrations for alkanes.[7]
- <sup>13</sup>C NMR Spectroscopy: The <sup>13</sup>C NMR spectrum provides information about the carbon skeleton of the molecule.[8]

## Synthesis and Manufacturing

The synthesis of branched alkanes like **2,2-Dimethylheptane** often involves the formation of new carbon-carbon bonds. One common laboratory-scale method is the Grignard reaction. For instance, reacting a Grignard reagent derived from an appropriate alkyl halide with a suitable ketone or another electrophile can yield the desired branched structure. Precursors that can be used in the synthesis of **2,2-Dimethylheptane** include tert-butyl chloride and pentyl magnesium bromide.

A general synthetic approach could involve the reaction of tert-butylmagnesium chloride with a pentyl-containing electrophile.



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Caption: General workflow for the synthesis of **2,2-Dimethylheptane** via a Grignard reaction.

## Applications

**2,2-Dimethylheptane** has applications in several industrial sectors.

- **Solvent:** Due to its nonpolar nature, it can be used as a solvent in various chemical processes.
- **Fuel Additive:** Like other branched alkanes, it has a high octane rating and can be a component of gasoline to improve combustion properties.
- **Reference Standard:** In analytical chemistry, it can be used as a reference standard in gas chromatography for the analysis of hydrocarbons.
- **Organic Synthesis:** It serves as a starting material or intermediate in the synthesis of other organic compounds.<sup>[9]</sup> In the context of drug development, it can be used as a non-polar solvent or as a building block for the synthesis of more complex molecules.<sup>[9]</sup>

## Experimental Protocols

### Gas Chromatography-Mass Spectrometry (GC-MS)

#### Analysis

The analysis of volatile hydrocarbons like **2,2-Dimethylheptane** is routinely performed using GC-MS. The following is a general protocol that can be adapted for specific instrumentation and sample matrices.

##### 1. Sample Preparation:

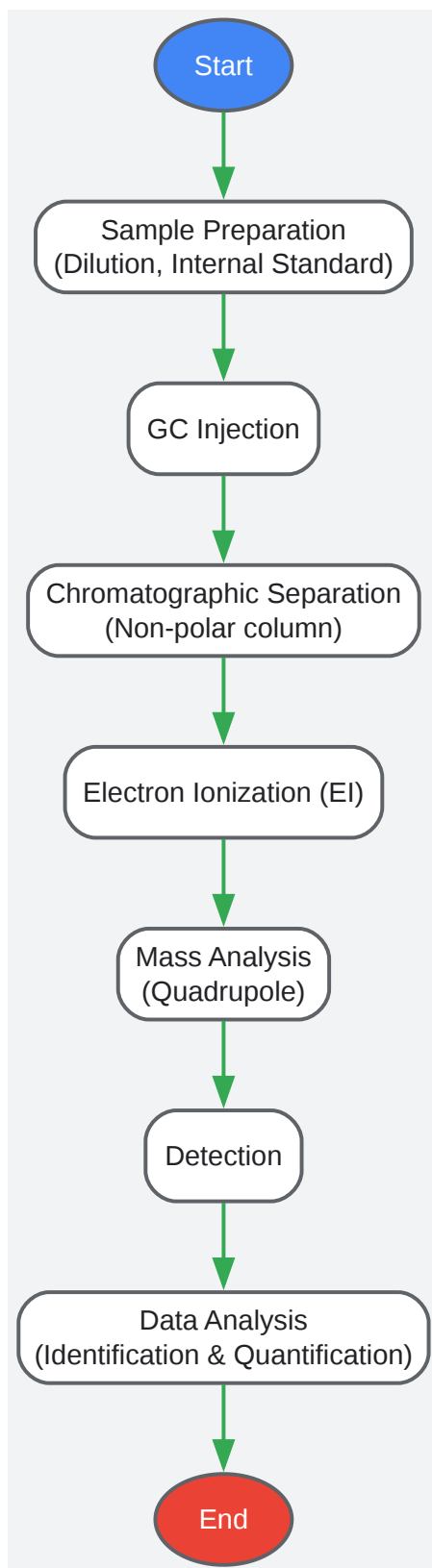
- Prepare a stock solution of **2,2-Dimethylheptane** at a concentration of 1 mg/mL in a suitable volatile solvent such as hexane or pentane.
- Create a series of calibration standards by serially diluting the stock solution to cover the desired concentration range (e.g., 1 µg/mL to 100 µg/mL).
- For quantitative analysis, add a fixed concentration of an internal standard (e.g., n-dodecane) to all standards and samples.

## 2. GC-MS Instrumentation and Parameters:

Parameter	Setting
GC Column	Non-polar capillary column (e.g., DB-5MS, 30 m x 0.25 mm ID, 0.25 µm film thickness)
Injector	Split/Splitless Inlet
Injection Volume	1 µL
Inlet Temperature	250 °C
Oven Program	Initial temp 50°C for 2 min, ramp at 10°C/min to 200°C, hold for 5 min
Carrier Gas	Helium at a constant flow of 1.0 mL/min
Ionization Mode	Electron Ionization (EI) at 70 eV
Mass Range	m/z 40-200
Source Temperature	230 °C
Quadrupole Temp	150 °C

## 3. Data Analysis:

- Identify **2,2-Dimethylheptane** by its retention time and comparison of its mass spectrum with a reference library (e.g., NIST).
- For quantitative analysis, generate a calibration curve by plotting the ratio of the peak area of **2,2-Dimethylheptane** to the internal standard against the concentration.



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Caption: Experimental workflow for the GC-MS analysis of **2,2-Dimethylheptane**.

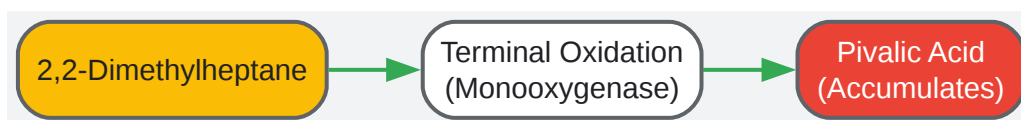
## Biological Activity and Metabolism

The biological activity of simple alkanes is generally low. However, their metabolism by microorganisms is of significant interest for bioremediation and understanding metabolic pathways.

### Microbial Metabolism

Studies have shown that certain bacteria can utilize branched-chain alkanes as a carbon source. Two strains of *Achromobacter* have been identified that can grow on **2,2-Dimethylheptane**.<sup>[10]</sup> The metabolic pathway involves the terminal oxidation of the alkane. In the case of **2,2-Dimethylheptane**, this leads to the formation of pivalic acid (2,2-dimethylpropanoic acid), which was found to accumulate in the culture medium.<sup>[10]</sup> This suggests that while the initial oxidation occurs, the quaternary carbon structure of the resulting pivalic acid makes it resistant to further biodegradation by these strains.<sup>[10]</sup>

The general pathway for n-alkane degradation in bacteria like *Achromobacter* often proceeds via a terminal oxidation pathway.<sup>[11]</sup> This involves the conversion of the alkane to a primary alcohol, then to an aldehyde, and finally to a fatty acid, which can then enter the beta-oxidation cycle.



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Caption: Proposed metabolic pathway of **2,2-Dimethylheptane** in *Achromobacter*.

### Mammalian Metabolism and Toxicology

There is limited specific information available on the mammalian metabolism and toxicology of **2,2-Dimethylheptane**. Generally, short-chain branched alkanes are expected to have low systemic toxicity. However, like other volatile hydrocarbons, high concentrations of vapor can cause central nervous system depression, leading to dizziness or suffocation. Skin contact may cause irritation.<sup>[12]</sup> Due to its lipophilic nature, there is a potential for accumulation in fatty tissues. Further toxicological studies are needed to fully characterize its safety profile for applications in drug development and other fields.

## Conclusion

**2,2-Dimethylheptane** is a well-characterized branched-chain alkane with established physicochemical properties and analytical methods for its detection. Its primary applications are in the fuel and chemical industries, with potential uses in organic synthesis relevant to pharmaceutical research. While its microbial metabolism has been studied, highlighting a pathway leading to the accumulation of pivalic acid, its mammalian metabolism and long-term toxicological effects remain an area for further investigation. This guide provides a foundational understanding of **2,2-Dimethylheptane** for researchers and professionals in the chemical and pharmaceutical sciences.

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